

Physical and chemical properties of Aglinin A

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Compound of Interest

Compound Name: *Aglinin A*

Cat. No.: *B12432415*

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Aglinin A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Aglinin A is a naturally occurring triterpenoid, specifically a mixture of C(24)-epimers of 20S,24-epoxy-24,25-dihydroxy-3,4-secodammar-4(28)-en-3-oic acid. Found in plants belonging to the Meliaceae family, this compound has garnered interest within the scientific community. This technical guide provides a detailed overview of the known physical and chemical properties of **Aglinin A**, experimental protocols for its isolation and characterization, and an exploration of its biological activities based on available literature.

Physical and Chemical Properties

Aglinin A is a complex organic molecule with the molecular formula $C_{30}H_{50}O_5$. The quantitative physical and chemical data for **Aglinin A** are summarized below.

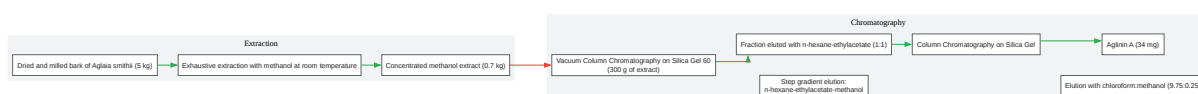
Property	Value	Source
Molecular Formula	C30H50O5	[1]
Molecular Weight	490.70 g/mol	[1]
Appearance	Not specified in available literature	
Melting Point	Not specified in available literature	
Solubility	Soluble in methanol, ethyl acetate, chloroform	[1]
Infrared (IR) Spectrum	Carbonyl (C=O) stretching at 1710 cm ⁻¹	[1]

Note: Some physical properties such as melting point and specific solubility values are not yet fully characterized in published literature.

Experimental Protocols

Isolation of Aglinin A from *Aglaia smithii*

A detailed method for the isolation of **Aglinin A** from the bark of *Aglaia smithii* has been documented. The workflow for this process is outlined below.[1]



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Caption: Isolation workflow of **Aglinin A**.

Methodology:

- **Extraction:** The dried and milled bark of *Aglaia smithii* (5 kg) is exhaustively extracted with methanol at room temperature. The resulting solution is concentrated to yield a crude methanol extract (0.7 kg).^[1]
- **Initial Fractionation:** A portion of the crude extract (300 g) is subjected to vacuum column chromatography on silica gel 60. A step gradient of n-hexane-ethylacetate-methanol is used for elution.^[1]
- **Purification:** The fraction eluted with a 1:1 mixture of n-hexane and ethyl acetate is collected and further purified by column chromatography on silica gel. The column is eluted with a solvent system of chloroform and methanol in a 9.75:0.25 ratio.^[1]
- **Final Product:** This purification step yields 20S,24-epoxy-24,25-dihydroxy-3,4-secodammar-4(28)-en-3-oic acid (**Aglinin A**) (34 mg).^[1]

Spectroscopic Characterization

The structure of the isolated **Aglinin A** was confirmed using spectroscopic methods.

- **¹H-NMR Spectroscopy:** The proton nuclear magnetic resonance spectrum was used to establish the fundamental structure of the molecule.^[1]
- **Infrared (IR) Spectroscopy:** The IR spectrum of **Aglinin A** shows a characteristic carbonyl stretching vibration at 1710 cm⁻¹, confirming the presence of a carboxylic acid functional group.^[1]

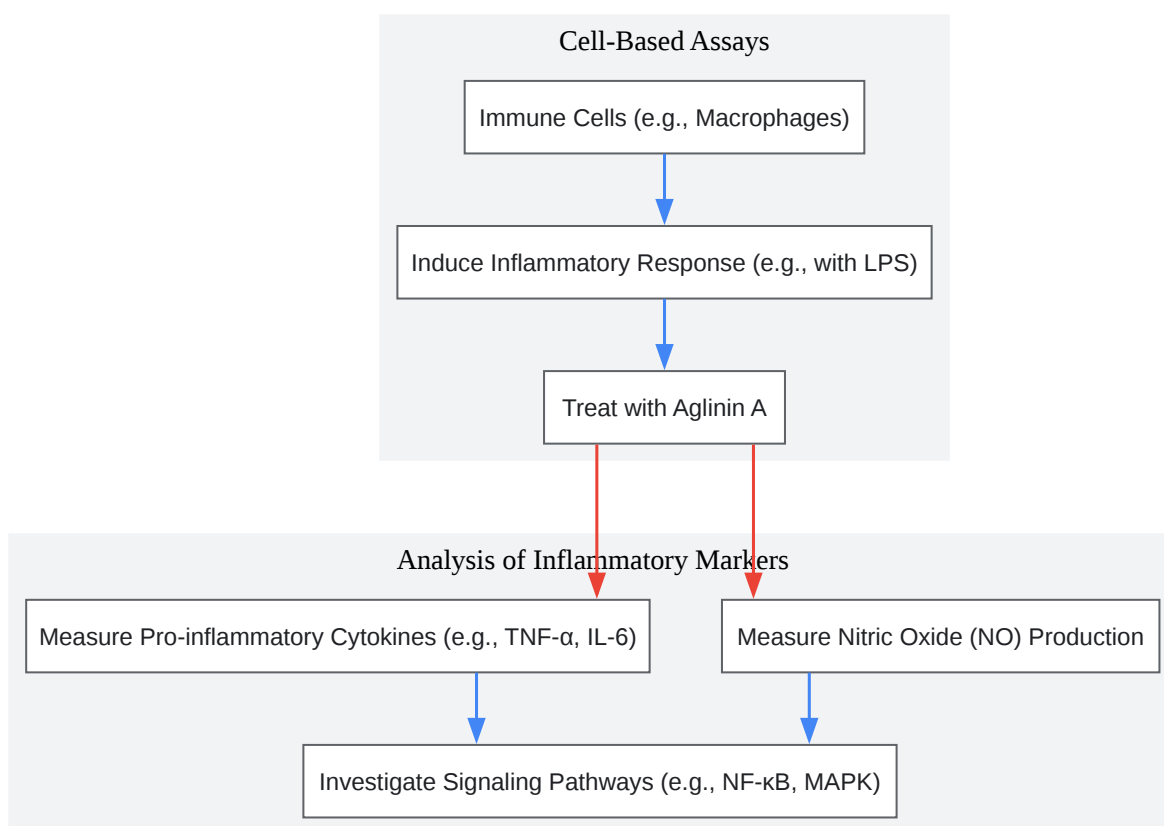
Further detailed ¹³C-NMR and mass spectrometry data are not extensively available in the current body of literature.

Biological Activity and Signaling Pathways

The biological activities of **Aglinin A** have not yet been extensively investigated. However, based on the activities of structurally similar triterpenoids and compounds from the *Aglaia*

genus, potential areas for future research include cytotoxic, anti-inflammatory, and antiviral properties.

Currently, there is no published data detailing the specific mechanism of action or any signaling pathways directly modulated by **Aglinin A**. The diagram below represents a hypothetical workflow for investigating the potential anti-inflammatory activity of **Aglinin A**, based on common methodologies in the field.



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Caption: Hypothetical workflow for studying **Aglinin A**'s anti-inflammatory effects.

Conclusion

Aglinin A is a structurally interesting natural product with potential for further scientific investigation. While its physical and chemical properties are partially characterized, more in-depth studies are required to fully elucidate its profile. The biological activities of **Aglinin A** remain largely unexplored, presenting a promising avenue for future research in drug discovery and development. The experimental protocols outlined in this guide provide a foundation for researchers to isolate and further investigate this compound.

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References

- 1. (20S)-24,25-Dihydroxy-20,24-epoxy-3,4-secodammar-4(28)-en-3-oic acid from *Aglaia smithii* - PMC [pmc.ncbi.nlm.nih.gov]
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